

2-Butoxy-5-methylphenylboronic acid molecular weight and formula

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Compound of Interest

Compound Name: 2-Butoxy-5-methylphenylboronic acid

Cat. No.: B1273574

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Technical Data for 2-Butoxy-5-methylphenylboronic Acid

For researchers, scientists, and professionals in drug development, precise molecular information is critical. This document provides the key molecular data for **2-Butoxy-5-methylphenylboronic acid**.

Physicochemical Properties

The fundamental molecular characteristics of **2-Butoxy-5-methylphenylboronic acid** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

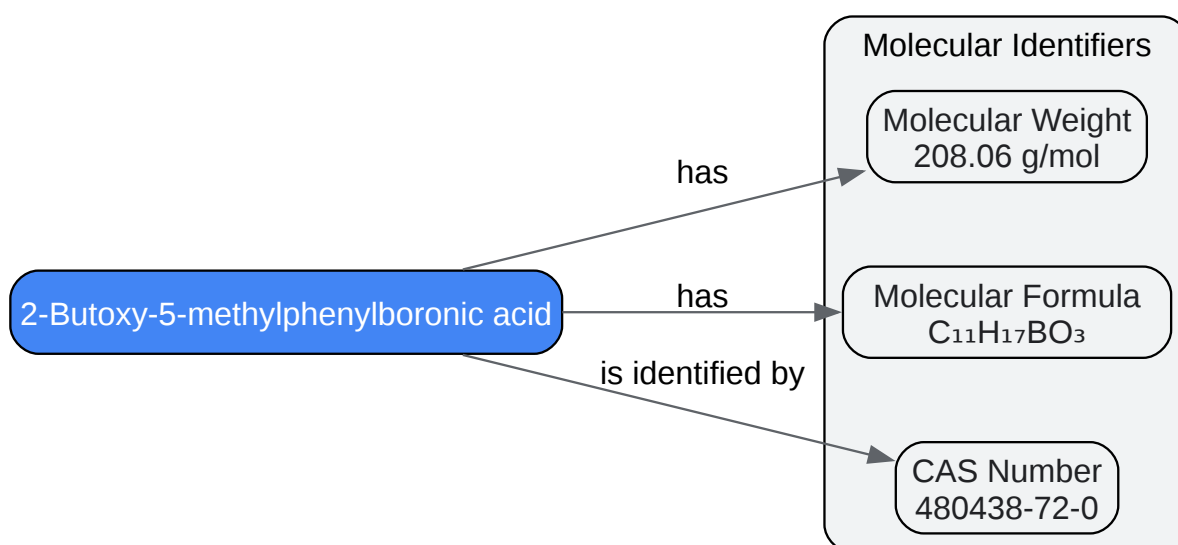
| Property | Value |
|-------------------|-------------------------------------------------------------------------------------------------|
| Molecular Weight | 208.06 g/mol |
| Molecular Formula | C ₁₁ H ₁₇ BO ₃ |
| Linear Formula | H ₃ C ₆ H ₃ [O(CH ₂) ₃]CH ₃ |
| CAS Number | 480438-72-0 |

Experimental Protocols and Signaling Pathways

Due to the nature of the requested information, which is focused on the intrinsic molecular properties of **2-Butoxy-5-methylphenylboronic acid**, detailed experimental protocols for its synthesis or use, as well as associated signaling pathways, are not applicable to this context.

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name and its fundamental molecular identifiers.



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Fig. 1: Core molecular identifiers for **2-Butoxy-5-methylphenylboronic acid**.

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